

commercial availability of 4-Bromo-2-chloro-5-nitropyridine

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-nitropyridine

Cat. No.: B1440974

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An In-Depth Technical Guide to **4-Bromo-2-chloro-5-nitropyridine**: Commercial Availability, Synthesis, and Applications

Introduction

4-Bromo-2-chloro-5-nitropyridine is a highly functionalized heterocyclic compound of significant interest to the pharmaceutical and agrochemical industries. Its pyridine core is substituted with three key functional groups: a bromine atom, a chlorine atom, and a nitro group. This unique combination of electron-withdrawing groups and halogens at specific positions makes it a versatile and valuable building block in organic synthesis.^{[1][2]} The presence of these groups provides multiple reactive sites, allowing for sequential and regioselective modifications to construct complex molecular architectures.^[1]

This guide serves as a technical resource for researchers, chemists, and drug development professionals, providing comprehensive information on the commercial availability, key properties, synthetic utility, and safety considerations of **4-Bromo-2-chloro-5-nitropyridine**.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a reagent is fundamental for its effective use in synthesis and for ensuring safe handling and storage. The key properties of **4-Bromo-2-chloro-5-nitropyridine** are summarized below.

Property	Value	Source(s)
CAS Number	1261767-18-3	[1]
Molecular Formula	C ₅ H ₂ BrClN ₂ O ₂	[1]
Molecular Weight	237.44 g/mol	[1]
Appearance	Yellow Powder / Solid	[3]
Purity	Typically ≥95%	[1]
Melting Point	64 - 69 °C (for the related 5-Bromo-2-chloro-3-nitropyridine)	[3]
Storage	Room temperature, under an inert gas atmosphere	[1]

Commercial Availability and Suppliers

4-Bromo-2-chloro-5-nitropyridine is available from a variety of chemical suppliers that specialize in providing building blocks for research and development. Purity levels are typically high, ensuring reproducibility in synthetic applications. The table below lists several commercial sources. Researchers are advised to contact suppliers directly for the most current pricing and availability information.

Supplier	Purity Offered	Available Quantities	CAS Number Listed
Sigma-Aldrich (Merck)	Not specified	Inquire	1261767-18-3
MySkinRecipes	≥95%	100mg, 250mg, 1g, 5g	1261767-18-3
ChemUniverse	Inquire	Inquire	Not specified
ACheckBlock	95% (for 2-bromo-5-chloro-4-nitropyridine)	Inquire	1805185-41-4

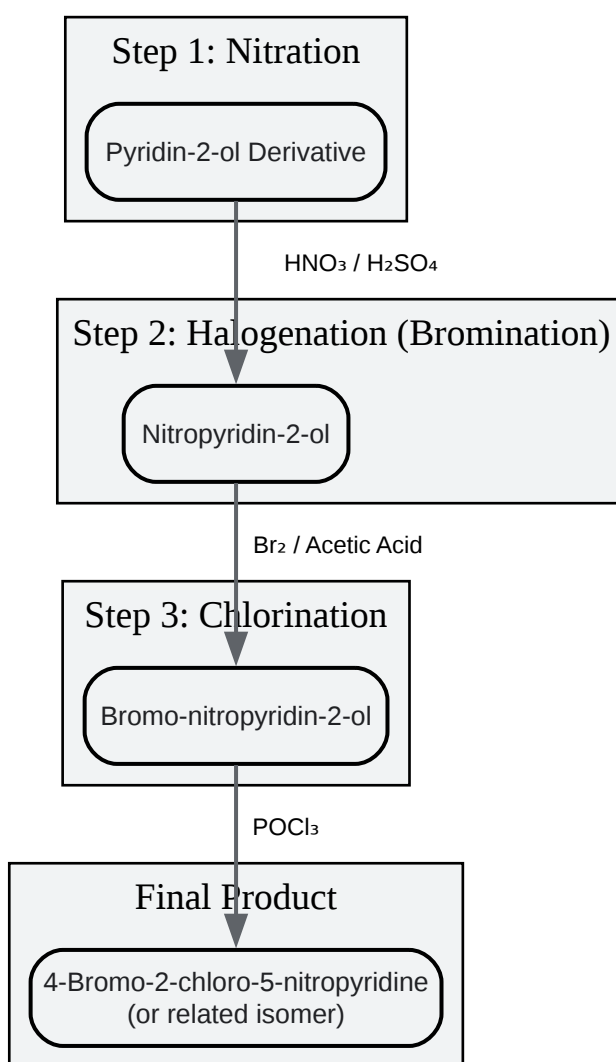
Note: The availability and listed specifications are subject to change. It is crucial to verify the product details with the supplier before procurement.

Synthetic Pathways and Reactivity

The synthetic value of **4-Bromo-2-chloro-5-nitropyridine** lies in the differential reactivity of its substituents. The chlorine atom at the 2-position and the bromine atom at the 4-position are susceptible to nucleophilic aromatic substitution (S_NAr) reactions, while the nitro group can be reduced to an amine, providing a handle for further derivatization.^[2]

Illustrative Synthetic Workflow

The synthesis of functionalized nitropyridines often involves a multi-step process, including nitration, halogenation, and subsequent modifications. The following diagram illustrates a generalized workflow for the preparation of a related di-halogenated nitropyridine, which showcases the typical transformations involved.



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Caption: Generalized synthetic workflow for producing halogenated nitropyridines.

Exemplary Synthetic Protocol: Synthesis of 3-bromo-2-chloro-4-methyl-5-nitropyridine

The following protocol, adapted from the synthesis of a structurally similar compound, illustrates a practical experimental approach.^[4]

Step 1: Bromination of 4-Methyl-5-nitropyridin-2-ol

- Suspend 4-Methyl-5-nitropyridin-2-ol (1.0 eq) in acetic acid.
- Add bromine (6.0 eq) dropwise to the suspension over 1.5 hours.
- Stir the mixture for 5 minutes, then pour it into ice-water.
- Stir the resulting suspension for 1 hour.
- Filter the suspension, wash the residue with water, and dry in vacuo to yield 3-bromo-4-methyl-5-nitropyridin-2-ol.

Step 2: Chlorination of 3-bromo-4-methyl-5-nitropyridin-2-ol

- Suspend the product from Step 1 (1.0 eq) in acetonitrile (CH_3CN).
- Add phosphorus oxychloride (POCl_3) (1.6 eq) dropwise.
- Heat the reaction mixture at 75 °C for 19 hours.
- Allow the mixture to cool and then pour it into ice-water.
- Isolate the precipitate by filtration, wash the residue with water, and dry in vacuo to obtain the final product, 3-bromo-2-chloro-4-methyl-5-nitropyridine.^[4]

Applications in Drug Discovery and Agrochemicals

The unique substitution pattern of **4-Bromo-2-chloro-5-nitropyridine** makes it a valuable precursor for a wide range of biologically active molecules.

Pharmaceutical Development

Nitropyridine derivatives are crucial intermediates in the synthesis of numerous Active Pharmaceutical Ingredients (APIs).^[5] The pyridine scaffold is a common motif in many drugs, and the reactive handles on this compound allow for its elaboration into complex drug candidates.^{[2][5]}

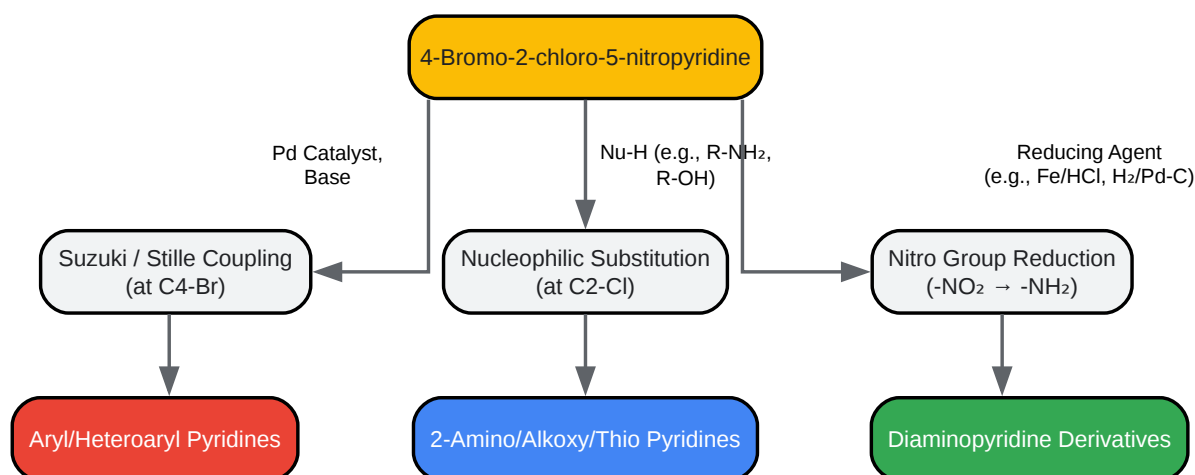
- **Kinase Inhibitors:** The 2-aminopyridine structure, which can be readily accessed by reduction of the nitro group and subsequent reactions, is a key pharmacophore in many kinase inhibitors used in oncology.^[6]
- **Antibacterial Agents:** This intermediate is employed in the synthesis of novel compounds targeting bacterial infections.^[1]
- **General Drug Discovery:** The ability to perform selective cross-coupling and substitution reactions at the bromine and chlorine positions allows for the creation of diverse chemical libraries for high-throughput screening.

Agrochemical Synthesis

In addition to its role in pharmaceuticals, this compound serves as a building block for modern agrochemicals.^[1] Its structure can be incorporated into next-generation pesticides and herbicides, contributing to improved crop protection and agricultural productivity.^[7]

Reaction Versatility Diagram

The following diagram illustrates how **4-Bromo-2-chloro-5-nitropyridine** can serve as a central hub for generating diverse molecular scaffolds.



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Caption: Key reaction pathways starting from **4-Bromo-2-chloro-5-nitropyridine**.

Safety, Handling, and Storage

As with all reactive chemical reagents, proper safety precautions must be observed when handling **4-Bromo-2-chloro-5-nitropyridine** and related compounds. Information is derived from safety data sheets (SDS) for structurally similar nitropyridines.[3][8][9]

Hazard Identification:

- May cause skin irritation.[9]
- Causes serious eye irritation.[9]
- May cause respiratory irritation.[9]

Personal Protective Equipment (PPE):

- Hand Protection: Wear impervious gloves.[8]
- Eye Protection: Use chemical safety goggles or glasses.[3][8]
- Body Protection: Wear a lab coat or other protective work clothing.[8]

- Respiratory Protection: Use a suitable respirator if high concentrations of dust are present or ventilation is inadequate.[8]

First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[3][8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and seek medical advice.[3][8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3][8]
- Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[3]

Storage and Handling:

- Store in a well-ventilated place and keep the container tightly closed.[3]
- Store at room temperature under an inert gas to prevent degradation.[1]
- Wash hands thoroughly after handling.[3]

Conclusion

4-Bromo-2-chloro-5-nitropyridine is a pivotal chemical intermediate with significant utility in both pharmaceutical and agrochemical research and development. Its commercial availability from specialized suppliers, combined with its well-defined reactivity, allows chemists to strategically design and execute complex synthetic routes. A comprehensive understanding of its properties, synthetic applications, and safety protocols is essential for leveraging this versatile building block to its full potential in the creation of novel and impactful molecules.

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